

Standard Operating Procedure: RU 58841 Disposal

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Compound of Interest

Compound Name: RU 58841

Cat. No.: B1680188

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Authored for: Laboratory and Research Professionals in Drug Development

This document provides essential safety and logistical information for the proper disposal of **RU 58841**, a non-steroidal antiandrogen research chemical. Given the limited toxicological and environmental fate data for this compound, a precautionary approach is mandated to ensure personnel safety and environmental protection.

I. Core Principle: Precautionary Hazardous Waste Management

Due to the incomplete hazard profile of **RU 58841**, it must be managed as a hazardous waste. This approach ensures the highest level of safety and compliance with environmental regulations. Do not dispose of **RU 58841** or its solutions down the drain or in regular trash receptacles.

II. Chemical and Safety Data Summary

While some Safety Data Sheets (SDS) state that **RU 58841** is not classified as a hazardous substance under OSHA and GHS guidelines, they also indicate that the substance has not been fully tested. Therefore, it is prudent to handle it with care, utilizing appropriate personal protective equipment (PPE) and engineering controls as outlined in the handling section of the SDS.

Parameter	Data	Source
CAS Number	154992-24-2	[1][2]
OSHA Hazard Communication Standard	Not considered hazardous	[2]
GHS Classification	Not a dangerous substance or mixture	[2]
Hazard Description	Substance not fully tested. May be harmful if swallowed or inhaled.	[1]
Hazardous Decomposition Products	Hydrogen cyanide, Hydrogen fluoride, Carbon oxides, Nitrogen oxides (NOx), Phosgene.	[2]
Storage	Store at 4°C or -20°C for long-term storage.	[1][2]

III. Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the safe disposal of pure **RU 58841** powder and solutions.

1. Waste Identification and Segregation:

- All materials contaminated with **RU 58841**, including unused compound, expired solutions, contaminated labware (e.g., vials, pipette tips), and personal protective equipment (PPE), must be segregated as "Hazardous Chemical Waste."

2. Waste Collection and Containerization:

- Solid Waste:
 - Collect pure **RU 58841** powder and contaminated solids (e.g., weighing boats, gloves, wipes) in a designated, leak-proof, and sealable solid waste container.

- The container must be compatible with the chemical properties of **RU 58841** and any solvents used. A high-density polyethylene (HDPE) container is generally suitable.
- Liquid Waste:
 - Collect all solutions containing **RU 58841** in a designated, leak-proof, and sealable liquid waste container.
 - The container must be compatible with the solvent used in the solution (e.g., ethanol, dimethyl sulfoxide).
 - Do not mix incompatible waste streams.

3. Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**RU 58841** (4-[3-(4-hydroxybutyl)-4,4-dimethyl-2,5-dioxo-1-imidazolidinyl]-2-(trifluoromethyl)benzonitrile)".
- Include the approximate concentration and volume of the waste.
- Indicate the date of waste accumulation.

4. Storage of Waste:

- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Ensure secondary containment is used for liquid waste containers to prevent spills.
- Keep the waste storage area away from heat sources and incompatible materials.

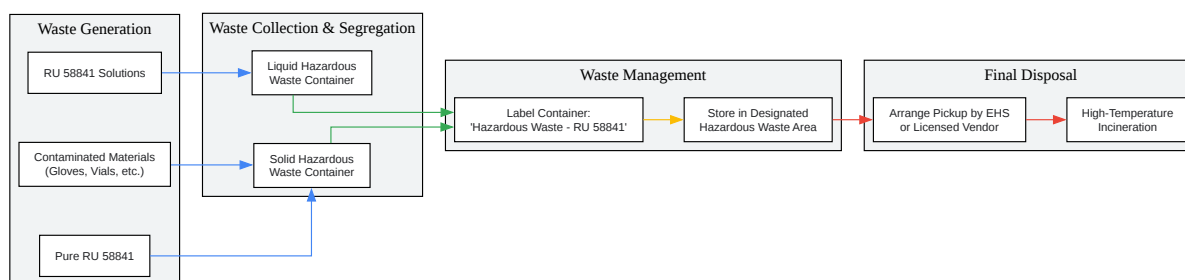
5. Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

- Provide the disposal vendor with the Safety Data Sheet (SDS) for **RU 58841**.
- The primary method of disposal for this type of research chemical is typically high-temperature incineration by a licensed facility to ensure complete destruction.[3][4]

IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **RU 58841**.



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Caption: Logical workflow for the proper disposal of **RU 58841**.

V. Emergency Procedures

- Spills:
 - In case of a spill, evacuate the area and prevent unprotected personnel from entering.
 - Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.

- For small spills of powder, carefully sweep up the material, avoiding dust generation, and place it in the solid hazardous waste container.
- For small liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the solid hazardous waste container.
- For large spills, contact your institution's EHS department immediately.
- Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water.
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes.
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
 - Ingestion: Wash out the mouth with water. Seek immediate medical attention.

Disclaimer: This document provides guidance based on available information and general best practices for handling research chemicals. Always consult your institution's specific safety and disposal protocols and the most recent Safety Data Sheet for **RU 58841**. The responsibility for safe handling and disposal lies with the user.

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- To cite this document: BenchChem. [Standard Operating Procedure: RU 58841 Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680188#ru-58841-proper-disposal-procedures]

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